

A Comprehensive Technical Guide to the Physical Properties of 2,2'-Dipyridyl Disulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dithiodipyridine

Cat. No.: B1663999

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of 2,2'-dipyridyl disulfide. The information is curated for researchers, scientists, and professionals in drug development who utilize this reagent in their work. This guide summarizes key quantitative data in accessible tables, outlines detailed experimental protocols for property determination, and visualizes relevant chemical workflows.

Core Physical and Chemical Properties

2,2'-Dipyridyl disulfide, also known as **2,2'-dithiodipyridine**, is a symmetrical disulfide widely employed in biochemistry and organic synthesis. Its reactivity, particularly towards thiols, is central to its utility. The following tables summarize its key physical properties.

Identifier	Value	Citation
Chemical Formula	C ₁₀ H ₈ N ₂ S ₂	[1][2]
Molecular Weight	220.31 g/mol	[3]
CAS Number	2127-03-9	[1]
Appearance	White to yellowish crystalline powder	[4][5]

Property	Value	Citation
Melting Point	57 - 61 °C	
Boiling Point (Predicted)	356.1 ± 17.0 °C	[6]
pKa (Predicted)	1.52 ± 0.19	[4]
Flash Point	210 °C	[7]
Autoignition Temperature	340 °C	[8]

Solubility Profile

2,2'-Dipyridyl disulfide exhibits solubility in a range of organic solvents and is also soluble in water.[9]

Solvent	Solubility	Citation
Water	5 g/L (at 20 °C)	[4]
Methanol	Soluble	[6]
Ethanol	Soluble	[10]
Acetone	Soluble	[10]
Acetonitrile	Soluble	[9]
Dichloromethane	Soluble	[9]
Tetrahydrofuran	Soluble	[9]
Benzene	Soluble	[9]
Dimethylformamide	Soluble	[9]

Spectroscopic Data

Spectroscopic Technique	Data Summary	Citation
^1H NMR	Spectra available in CDCl_3 .	[11] [12]
^{13}C NMR	Data available.	[10]
UV-Vis	Spectra available.	[1]
FTIR	Conforms to standard spectra.	[5]
Mass Spectrometry (GC-MS)	Spectra available.	[13]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of 2,2'-dipyridyl disulfide.

Melting Point Determination (Capillary Method)

This method is a standard procedure for determining the melting point of a crystalline organic solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Ensure the 2,2'-dipyridyl disulfide sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[\[8\]](#)

- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.^[1]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 15-20 °C below the expected melting point.
- Decrease the heating rate to approximately 1-2 °C per minute to allow for accurate temperature reading.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (completion of melting). This range is the melting point of the sample.^[1]

Solubility Determination (Qualitative)

This protocol provides a general method for assessing the solubility of 2,2'-dipyridyl disulfide in various solvents.

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Spatula
- Graduated cylinder or pipette

Procedure:

- Place approximately 10-20 mg of 2,2'-dipyridyl disulfide into a test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by stirring.

- Visually inspect the solution to determine if the solid has dissolved. If the solid has completely disappeared, it is considered soluble. If solid remains, it is sparingly soluble or insoluble.
- For a more quantitative assessment, a known mass of the compound can be added to a specific volume of solvent until saturation is reached. The undissolved solid is then filtered, dried, and weighed to determine the amount that dissolved.

pKa Determination (Spectrophotometric Method)

The pKa of a compound can be determined by observing changes in its UV-Vis absorbance spectrum as a function of pH. This method is suitable for compounds with a chromophore in proximity to the ionizable group.

Apparatus:

- UV-Vis spectrophotometer
- pH meter
- Quartz cuvettes
- A series of buffer solutions with known pH values
- Micropipettes

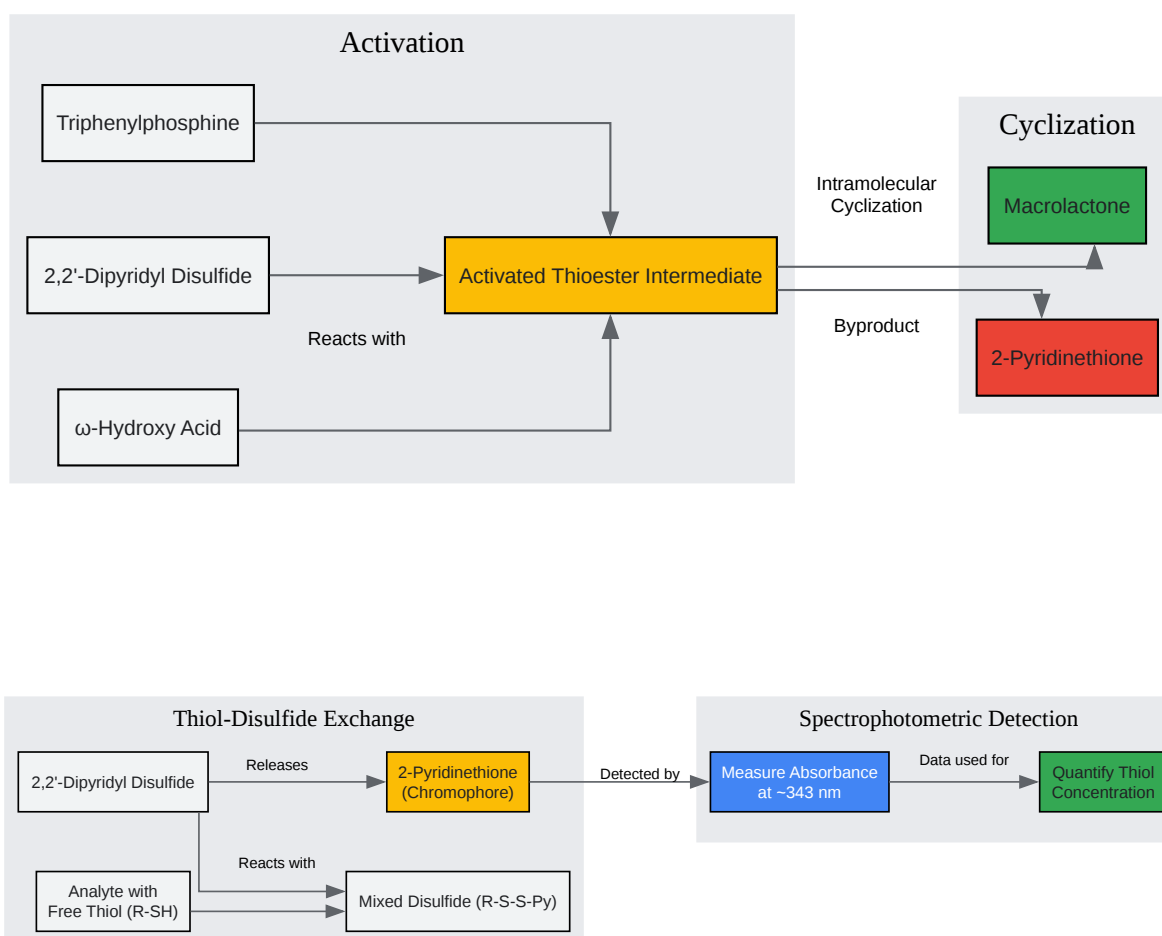
Procedure:

- Prepare a stock solution of 2,2'-dipyridyl disulfide in a suitable solvent (e.g., methanol or water).
- Prepare a series of buffer solutions covering a pH range that brackets the expected pKa of the compound.
- For each pH value, add a small, constant aliquot of the stock solution to a cuvette containing the buffer solution to achieve a final concentration suitable for UV-Vis analysis.
- Record the UV-Vis spectrum for each sample at each pH.

- Identify the wavelength(s) at which the absorbance changes significantly with pH.
- Plot the absorbance at the selected wavelength(s) against the pH.
- The pKa is the pH at which the absorbance is halfway between the minimum and maximum values, corresponding to the inflection point of the resulting sigmoidal curve. This can be determined using the Henderson-Hasselbalch equation or by graphical analysis.

Experimental and Logical Workflows

The following diagrams, generated using Graphviz, illustrate key experimental workflows involving 2,2'-dipyridyl disulfide.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2,2'-Dipyridyl Disulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663999#physical-properties-of-2-2-dipyridyl-disulfide]

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